

Decanoyl Chloride: A Comprehensive Technical Overview for Scientific Professionals

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Compound of Interest

Compound Name: Decanoyl chloride

Cat. No.: B1670087

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An in-depth examination of the physicochemical properties, synthesis, and analytical determination of **decanoyl chloride**, a pivotal reagent in synthetic chemistry. This guide is tailored for researchers, scientists, and professionals in drug development, providing detailed methodologies and data for practical application.

Core Physicochemical Properties

Decanoyl chloride, also known as capric acid chloride, is a mono-acyl chloride with the chemical formula $C_{10}H_{19}ClO$. It is a colorless to pale yellow liquid with a pungent odor, widely utilized as a reactive intermediate in the synthesis of various organic compounds, including esters, amides, and other derivatives.^{[1][2]} Its utility stems from the highly reactive acyl chloride group, which readily participates in nucleophilic substitution reactions.

Quantitative Data Summary

The key physical and chemical properties of **decanoyl chloride** are summarized in the table below for easy reference.

Property	Value	Reference
Molecular Weight	190.71 g/mol	[3]
Density	0.919 g/mL at 25 °C	[4]
Boiling Point	94-96 °C at 5 mmHg	[4]
Melting Point	-33.99 °C	
Refractive Index	n ₂₀ /D 1.441	

Experimental Protocols

Precise determination of the physicochemical properties of **decanoyl chloride** is crucial for its application in research and development. Below are detailed methodologies for ascertaining its molecular weight and density.

Determination of Molecular Weight by Gas Chromatography-Mass Spectrometry (GC-MS)

Gas chromatography-mass spectrometry (GC-MS) is a powerful analytical technique for determining the molecular weight of volatile compounds like **decanoyl chloride**.

Methodology:

- **Sample Preparation:** A dilute solution of **decanoyl chloride** is prepared in a suitable volatile solvent (e.g., dichloromethane).
- **Injection:** A small volume of the prepared sample is injected into the gas chromatograph. The high temperature of the injection port vaporizes the sample.
- **Chromatographic Separation:** The vaporized sample is carried by an inert carrier gas (e.g., helium) through a heated capillary column. The components of the sample are separated based on their boiling points and interactions with the stationary phase coating the column.
- **Ionization:** As the separated components elute from the column, they enter the mass spectrometer, where they are bombarded with electrons, causing them to ionize and fragment.

- **Mass Analysis:** The resulting ions are accelerated into a mass analyzer, which separates them based on their mass-to-charge ratio (m/z).
- **Detection and Spectrum Generation:** A detector records the abundance of each ion at a specific m/z , generating a mass spectrum. The molecular ion peak in the mass spectrum corresponds to the molecular weight of the compound.

Determination of Density by Pycnometry

The density of a liquid can be accurately determined using a pycnometer, a glass flask with a precisely known volume.

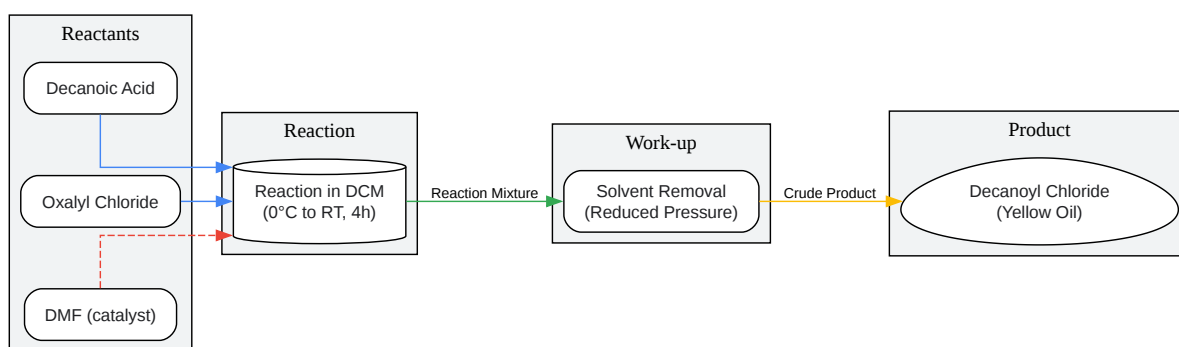
Methodology:

- **Calibration of the Pycnometer:**
 - The pycnometer is thoroughly cleaned and dried.
 - The mass of the empty, dry pycnometer (m_0) is accurately measured using an analytical balance.
 - The pycnometer is filled with a reference liquid of known density at a specific temperature (e.g., distilled water).
 - The mass of the pycnometer filled with the reference liquid (m_1) is measured.
 - The volume of the pycnometer (V) is calculated using the formula: $V = (m_1 - m_0) / \rho_{\text{water}}$, where ρ_{water} is the density of water at the measurement temperature.
- **Measurement of **Decanoyl Chloride** Density:**
 - The calibrated pycnometer is emptied, cleaned, and dried.
 - The pycnometer is filled with **decanoyl chloride**.
 - The mass of the pycnometer filled with **decanoyl chloride** (m_2) is measured.

- The density of **decanoyl chloride** ($\rho_{\text{decanoyl_chloride}}$) is calculated using the formula:
$$\rho_{\text{decanoyl_chloride}} = (m_2 - m_0) / V.$$

Synthesis of Decanoyl Chloride: An Experimental Workflow

Decanoyl chloride is typically synthesized from decanoic acid. The following workflow outlines a common laboratory-scale synthesis.



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A simplified workflow for the synthesis of **decanoyl chloride**.

Methodology for Synthesis:

A solution of decanoic acid in dichloromethane (DCM) is cooled to 0 °C. Oxalyl chloride and a catalytic amount of N,N-dimethylformamide (DMF) are added dropwise. The reaction mixture is then stirred at room temperature for approximately 4 hours. Following the reaction, the solvent is removed under reduced pressure to yield **decanoyl chloride** as a yellow oil. This crude product can be used in subsequent synthetic steps without further purification.

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